

Application Notes and Protocols for 7-(methylamino)heptan-2-one

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Compound of Interest

Compound Name: 2-Heptanone, 7-(methylamino)-
(6CI,9CI)

Cat. No.: B022891

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of 7-(methylamino)heptan-2-one. Due to the absence of specific safety data for this compound, the following guidelines are based on the known hazards of structurally similar compounds, namely aliphatic ketones and secondary amines. A conservative approach is strongly recommended.

Compound Information

Compound Name	7-(methylamino)heptan-2-one
CAS Number	Not available
Molecular Formula	C ₈ H ₁₇ NO
Molecular Weight	143.23 g/mol
Structural Formula	CH ₃ NH(CH ₂) ₅ COCH ₃
Description	Colorless to pale yellow liquid with a potential amine-like or unpleasant odor.[1]

Hazard Assessment

The hazard profile of 7-(methylamino)heptan-2-one is inferred from its functional groups: a ketone and a secondary amine.

- **Flammability:** Expected to be a flammable liquid and vapor.[1][2][3] Keep away from heat, sparks, open flames, and hot surfaces.[2][3] Vapors may form explosive mixtures with air.[2]
- **Toxicity:** Likely to be harmful if swallowed, in contact with skin, or if inhaled.[1][4] May cause skin and eye irritation or burns.[4][5]
- **Reactivity:** May be incompatible with strong oxidizing agents, acids, and bases.[2]
- **Environmental Hazards:** Avoid release to the environment.[6]

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is crucial to ensure user safety.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[7]	To protect against splashes and vapors that can cause serious eye irritation or burns.[4][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and protective clothing.[1][7]	To prevent skin contact, which may be harmful and cause irritation or burns.[4][5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [5][8] If ventilation is inadequate, a NIOSH-approved respirator for organic vapors is necessary.[9]	To avoid inhalation of potentially harmful vapors.[1]

Handling Procedures

Adherence to strict handling protocols is essential to minimize exposure and risk.

4.1. General Handling

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[8\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Do not breathe vapors or mist.[\[3\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[3\]](#)

4.2. Spill and Leak Procedures

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure adequate ventilation.
- Containment: Use a liquid-absorbent material (e.g., Chemizorb®) to contain the spill.
- Collection: Carefully collect the absorbed material into a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly.
- Personal Protection: Wear appropriate PPE during the entire cleanup process.

Storage Procedures

Proper storage is critical for maintaining the stability and integrity of 7-(methylamino)heptan-2-one.

Storage Parameter	Condition	Rationale
Temperature	Store in a cool, well-ventilated place. [2] Keep away from heat. [2] [3] Recommended storage temperature below 30°C (86°F). [10]	To prevent degradation and minimize vapor pressure.
Light	Protect from direct sunlight. [11]	To avoid potential light-induced degradation.
Moisture	Store in a dry environment. [10] Keep container tightly closed. [2] [3] Amines can be hygroscopic. [10]	To prevent absorption of moisture, which can lead to degradation. [10]
Incompatible Materials	Store away from strong oxidizing agents, acids, and bases. [2] [12]	To prevent hazardous chemical reactions.
Container	Use tightly sealed containers made of compatible materials such as high-density polyethylene (HDPE) or glass. [10]	To prevent leakage and reaction with the container material.

First Aid Measures

In case of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][13]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Experimental Protocols Workflow

The following diagram illustrates the logical workflow for the safe handling and use of 7-(methylamino)heptan-2-one in a research setting.

Caption: Logical workflow for the safe handling of 7-(methylamino)heptan-2-one.

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- To cite this document: BenchChem. [Application Notes and Protocols for 7-(methylamino)heptan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022891#handling-and-storage-procedures-for-7-methylamino-heptan-2-one]

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